

O-Demethylpaulomycin A CAS number and chemical identifiers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: O-Demethylpaulomycin A

Cat. No.: B15565483 Get Quote

O-Demethylpaulomycin A: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **O-Demethylpaulomycin A**, a complex antibiotic produced by Streptomyces paulus. This guide details its chemical identity, biological activity, and the genetic basis for its production.

Chemical Identity

O-Demethylpaulomycin A is a sulfur-containing glycosidic antibiotic. Its fundamental chemical and physical properties are summarized below.

Identifier	Value	Source
CAS Number	113603-74-0	[1]
Molecular Formula	C33H44N2O17S	[1]
Molecular Weight	776.77 g/mol	[1]
IUPAC Name	Not available	N/A
SMILES	Not available	N/A
InChI Key	Not available	N/A



Biological Activity

O-Demethylpaulomycin A is primarily active against Gram-positive bacteria. While specific minimum inhibitory concentration (MIC) values for **O-Demethylpaulomycin A** are not readily available in the public domain, the broader class of paulomycins, including paulomycin A and B, have demonstrated significant activity against this class of microorganisms. The antibacterial properties of these related compounds are briefly discussed in the initial discovery literature.[1]

Experimental Protocols Isolation of O-Demethylpaulomycin A

The following protocol is based on the methods described by Argoudelis et al. for the isolation of new metabolites from Streptomyces paulus strain 273.[1]

Fermentation:

- A culture of Streptomyces paulus strain 273 is grown in a suitable fermentation medium. The
 specific composition of the medium and fermentation parameters (temperature, pH, aeration)
 are critical for optimal production and should be based on established protocols for
 Streptomyces cultivation.
- The fermentation is carried out for a sufficient duration to allow for the production of secondary metabolites, including O-Demethylpaulomycin A.

Extraction and Purification:

- The whole fermentation broth is harvested and filtered to separate the mycelium from the culture filtrate.
- The filtrate is extracted with a water-immiscible organic solvent, such as ethyl acetate, to partition the antibiotic compounds into the organic phase.
- The organic extract is concentrated under reduced pressure to yield a crude extract.
- The crude extract is subjected to a series of chromatographic separations to purify O-Demethylpaulomycin A. This may include:



- Silica gel chromatography.
- High-Performance Liquid Chromatography (HPLC), likely using a reverse-phase column.
- Fractions are collected and analyzed (e.g., by thin-layer chromatography or analytical HPLC)
 to identify those containing O-Demethylpaulomycin A.
- Pure fractions are pooled and the solvent is evaporated to yield the isolated compound.

Structure Determination:

The structure of O-Demethylpaulomycin A was originally determined using ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy and Fast Atom Bombardment Mass Spectrometry (FAB-MS).[1]

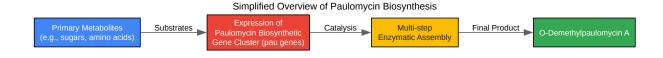
Biosynthesis and Signaling Pathways

The production of **O-Demethylpaulomycin A** is governed by a dedicated biosynthetic gene cluster (BGC) within the genome of Streptomyces paulus.

Paulomycin Biosynthetic Gene Cluster

Research has successfully identified and analyzed the paulomycin biosynthetic gene cluster.[2] This cluster contains all the necessary genes encoding the enzymes responsible for the assembly of the complex paulomycin scaffold. A convergent biosynthetic model has been proposed based on the deduced functions of these genes.[2] The identification of this gene cluster is a critical step for future endeavors in metabolic engineering to enhance the production of paulomycins or to generate novel derivatives through combinatorial biosynthesis.

The biosynthesis of paulomycins is a complex process that involves the coordinated action of numerous enzymes. The pathway begins with primary metabolites and proceeds through a series of modifications to construct the final antibiotic structure.





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Caption: Simplified workflow of **O-Demethylpaulomycin A** biosynthesis.

Regulatory Mechanisms

The expression of the paulomycin gene cluster is tightly regulated. Studies have identified an activator-encoding gene within the cluster that, when overexpressed, can lead to a significant increase in paulomycin production.[2] This suggests a positive regulatory mechanism controlling the biosynthesis of these antibiotics. Further research into the signaling pathways that modulate the expression of this activator could provide additional strategies for enhancing yields.

External/Internal Signal Induces Activator Gene (pau13) Expression Activates Paulomycin Biosynthetic Gene Cluster Expression _eads to Increased Paulomycin Production

Regulatory Control of Paulomycin Production

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Caption: Regulatory cascade for paulomycin biosynthesis.



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References

- 1. O-demethylpaulomycins A and B, U-77,802 and U-77,803, paulomenols A and B, new metabolites produced by Streptomyces paulus PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Identification and Analysis of the Paulomycin Biosynthetic Gene Cluster and Titer Improvement of the Paulomycins in Streptomyces paulus NRRL 8115 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [O-Demethylpaulomycin A CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565483#o-demethylpaulomycin-a-cas-numberand-chemical-identifiers]

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